

# CAS number for 2-Amino-3-(3-nitrophenyl)propanoic acid

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## Compound of Interest

Compound Name: 2-Amino-3-(3-nitrophenyl)propanoic acid

Cat. No.: B556588

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An In-Depth Technical Guide to **2-Amino-3-(3-nitrophenyl)propanoic Acid** for Advanced Research and Pharmaceutical Development

## Introduction

**2-Amino-3-(3-nitrophenyl)propanoic acid**, an unnatural amino acid derivative of L-phenylalanine, serves as a pivotal building block in contemporary chemical biology and medicinal chemistry. Its strategic importance lies in the nitro group positioned on the phenyl ring, which not only modulates the electronic and steric properties of the molecule but also offers a versatile chemical handle for further derivatization. This guide provides an in-depth exploration of its synthesis, properties, and diverse applications, tailored for researchers, scientists, and professionals in drug development. The L-enantiomer of this compound is registered under CAS Number 19883-74-0.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Physicochemical Properties

The integration of **2-Amino-3-(3-nitrophenyl)propanoic acid** into research and development workflows necessitates a thorough understanding of its fundamental physicochemical characteristics. These properties are critical for designing synthetic routes, formulating solutions, and interpreting biological data.

Property	Value	Source(s)
CAS Number	19883-74-0 (for L-isomer)	[1][2][3][4][5]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	[1][2][3][4][5]
Molecular Weight	210.19 g/mol	[1][3][6]
Appearance	White to off-white solid/powder	[2]
Boiling Point	410.8 °C at 760 mmHg	[4]
Density	1.408 g/cm <sup>3</sup>	[4]
Water Solubility	29.17 mg/mL (requires pH adjustment to 9 with NaOH and sonication)	[2][7][8]

## Synthesis of 2-Amino-3-(3-nitrophenyl)propanoic Acid

The primary synthetic route to **2-Amino-3-(3-nitrophenyl)propanoic acid** is through the electrophilic nitration of L-phenylalanine. This reaction is a classic example of electrophilic aromatic substitution, where the choice of reagents and control of reaction conditions are paramount to achieving the desired regioselectivity and yield.

### Causality of Experimental Choices

The use of a nitrating mixture, typically concentrated nitric acid (HNO<sub>3</sub>) and concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), is standard for aromatic nitration. Sulfuric acid acts as a catalyst by protonating nitric acid to form the highly electrophilic nitronium ion (NO<sub>2</sub><sup>+</sup>), which is the active nitrating agent. The amino acid functionality of the starting material, L-phenylalanine, directs the substitution pattern. Under strongly acidic conditions, the amino group is protonated to an ammonium group (-NH<sub>3</sub><sup>+</sup>), which is a meta-directing deactivator. This is why the nitro group is predominantly introduced at the meta-position (position 3) of the phenyl ring. Temperature control is critical; exothermic nitration reactions can easily lead to polysubstitution and degradation of the starting material if not properly managed.

## Experimental Protocol: Nitration of L-Phenylalanine

The following protocol is a generalized procedure based on established methods for the nitration of phenylalanine.<sup>[9][10]</sup>

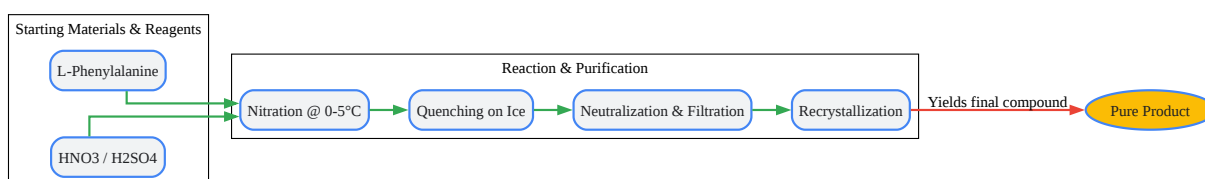
### Materials:

- L-phenylalanine
- Concentrated Sulfuric Acid (95-98%)
- Concentrated Nitric Acid (70%)
- Ice
- Deionized Water
- Sodium Carbonate (for neutralization)

### Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer and a dropping funnel, cool concentrated sulfuric acid to 0°C in an ice-salt bath.
- **Substrate Addition:** Slowly add L-phenylalanine to the cooled sulfuric acid with constant stirring, ensuring the temperature remains below 5°C.
- **Nitration:** Prepare a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid (typically in a 1:2 volume ratio). Add this nitrating mixture dropwise to the L-phenylalanine solution over a period of 1-2 hours, maintaining the reaction temperature at 0-5°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at the same temperature for an additional 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Carefully pour the reaction mixture onto a large volume of crushed ice with vigorous stirring. This will precipitate the crude product.

- **Neutralization and Isolation:** Slowly neutralize the acidic solution with a saturated solution of sodium carbonate until the pH is approximately 6-7. The precipitated solid is then collected by vacuum filtration.
- **Purification:** The crude product is washed with cold deionized water and then recrystallized from hot water or a suitable solvent system to yield pure **2-Amino-3-(3-nitrophenyl)propanoic acid**.



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Caption: Workflow for the synthesis of **2-Amino-3-(3-nitrophenyl)propanoic acid**.

## Applications in Research and Drug Development

The unique structure of **2-Amino-3-(3-nitrophenyl)propanoic acid** makes it a valuable tool in various research domains.

### Peptide Synthesis

As an unnatural amino acid, it is used in peptide synthesis to create novel peptides with enhanced properties.<sup>[11]</sup> The introduction of the nitro group can:

- **Modulate Biological Activity:** The altered steric and electronic profile can change the binding affinity and specificity of a peptide to its target receptor.
- **Serve as a Chemical Handle:** The nitro group can be readily reduced to an amine, which can then be used for conjugation to other molecules, such as fluorescent dyes, drugs, or

polyethylene glycol (PEG).

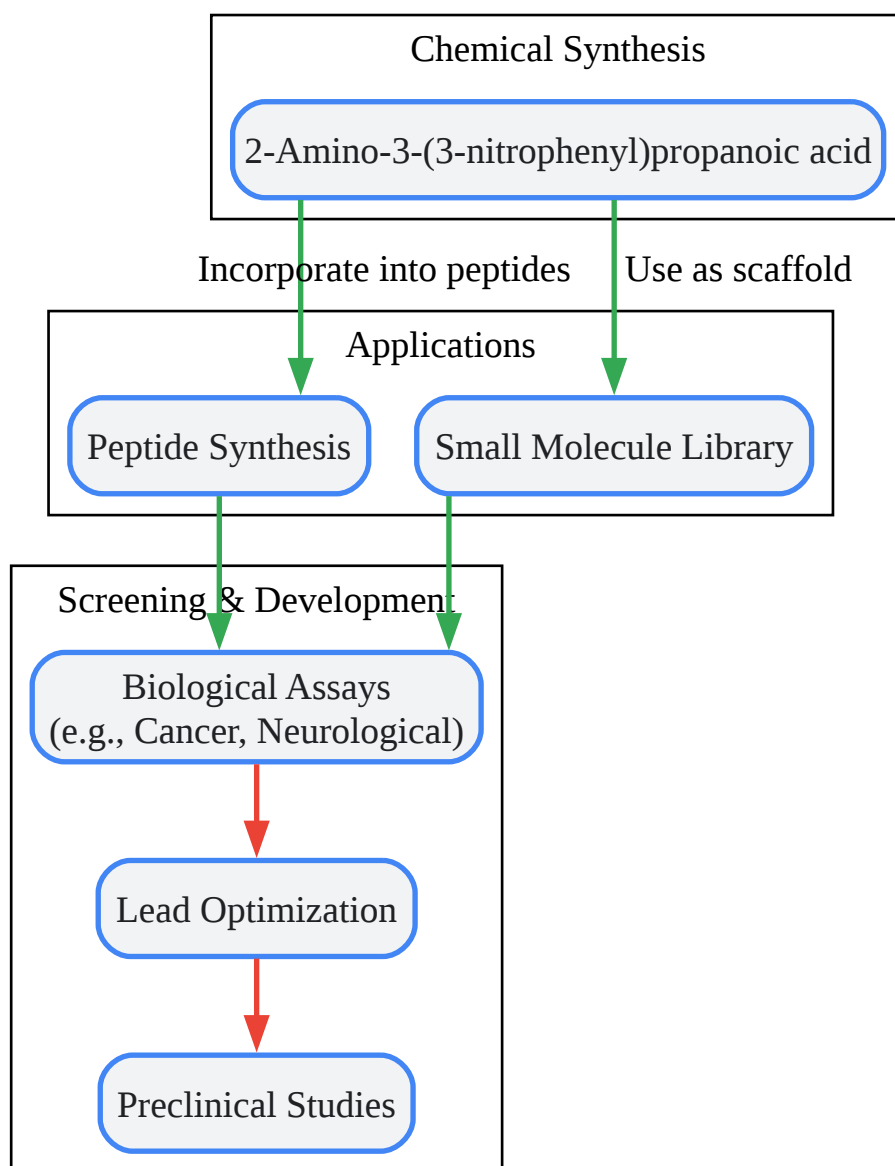
- **Influence Conformation:** The presence of the nitro group can introduce conformational constraints, leading to more stable secondary structures.

## Neuroscience and Drug Development

This compound is a valuable tool in neuroscience research and the development of drugs targeting the central nervous system.<sup>[11]</sup> Its structural similarity to phenylalanine allows it to interact with biological systems that recognize this natural amino acid. It is used to study neurotransmitter systems and to synthesize novel compounds with potential therapeutic applications in neurological disorders.<sup>[11]</sup>

## Cancer Research

3-Nitro-L-phenylalanine has demonstrated potential as an anticancer agent.<sup>[1]</sup> Its proposed mechanism of action involves the inhibition of cancer cell growth by interacting with dehydrogenase enzymes, thereby disrupting fatty acid metabolism.<sup>[1]</sup> Additionally, the nitro group can interact with guanine in DNA, preventing hydrogen bond formation and destabilizing the DNA structure, which can lead to apoptosis in cancer cells.<sup>[1]</sup>



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Caption: Role in a typical drug discovery pipeline.

## Safety and Handling

Based on available safety data sheets, **2-Amino-3-(3-nitrophenyl)propanoic acid** should be handled with standard laboratory precautions. It may cause skin, eye, and respiratory irritation.

[4]

- Storage: Store in a cool, dry, and well-ventilated area. For long-term storage, temperatures of -20°C are recommended.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, safety glasses, and a lab coat.

## Conclusion

**2-Amino-3-(3-nitrophenyl)propanoic acid** is a versatile and valuable compound for researchers and drug development professionals. Its straightforward synthesis and the unique properties imparted by the nitro group provide a powerful platform for creating novel peptides and small molecules with tailored biological activities. As research in peptide therapeutics, neuropharmacology, and oncology continues to advance, the utility of this and other unnatural amino acids is poised to expand, opening new avenues for therapeutic intervention.

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